

AR-M 1000390 freeze-thaw cycle stability

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Compound of Interest

Compound Name: AR-M 1000390

Cat. No.: B15575753

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AR-M 1000390 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability, handling, and use of **AR-M 1000390**, with a specific focus on addressing concerns related to freeze-thaw cycle stability.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **AR-M 1000390**?

AR-M 1000390 should be stored at -20°C for long-term stability.^[1] When stored properly at this temperature, the compound is expected to be stable for at least two years.^[1]

Q2: Is there specific data on the freeze-thaw cycle stability of **AR-M 1000390**?

Currently, there is no publicly available data specifically detailing the stability of **AR-M 1000390** over multiple freeze-thaw cycles. To minimize potential degradation, it is strongly recommended to aliquot the stock solution upon initial preparation and avoid repeated freezing and thawing of the main stock.

Q3: What is the recommended solvent for dissolving **AR-M 1000390**?

AR-M 1000390 hydrochloride is soluble in DMSO at a concentration of ≥ 150 mg/mL (389.67 mM).^[1]

Q4: What is the purity of commercially available **AR-M 1000390**?

The purity of **AR-M 1000390** hydrochloride is typically greater than 98% as determined by HPLC.[1]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Reduced or inconsistent compound activity in experiments.	1. Compound degradation due to multiple freeze-thaw cycles of the stock solution.2. Improper storage conditions (e.g., storage at room temperature or 4°C for extended periods).3. Inaccurate initial concentration of the stock solution.	1. Prepare single-use aliquots of the stock solution to avoid repeated freeze-thaw cycles.2. Ensure the compound is stored at -20°C immediately after use.3. Verify the accuracy of the balance used for weighing the compound and the volume of the solvent used for dissolution.
Precipitation observed in the stock solution after thawing.	1. The concentration of the stock solution may be too high for the solvent, especially at lower temperatures.2. The compound may not be fully dissolved initially.	1. Gently warm the solution to 37°C and vortex to redissolve the compound. If precipitation persists, consider preparing a new stock solution at a slightly lower concentration.2. Ensure the compound is completely dissolved before the initial freezing.
Variability in experimental results between different aliquots.	1. Incomplete mixing of the stock solution before aliquoting.2. Degradation of some aliquots due to improper handling or storage.	1. Ensure the stock solution is homogeneous by vortexing thoroughly before preparing aliquots.2. Store all aliquots at -20°C and protect them from light. Use a fresh aliquot for each experiment.

Experimental Protocols

Protocol for Preparing and Storing **AR-M 1000390** Stock Solutions

- **Weighing the Compound:** Accurately weigh the desired amount of **AR-M 1000390** hydrochloride powder using a calibrated analytical balance.
- **Dissolution:** Add the appropriate volume of DMSO to achieve the desired stock solution concentration (e.g., 10 mM). Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming to 37°C can aid in dissolution.
- **Aliquoting:** To avoid multiple freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. The volume of the aliquots should be based on the typical amount needed for a single experiment.
- **Storage:** Store the aliquots at -20°C. For long-term storage, a desiccator can be used to minimize moisture exposure.

Protocol for a General Freeze-Thaw Stability Assessment

This protocol provides a framework for users to assess the stability of **AR-M 1000390** under their specific experimental conditions.

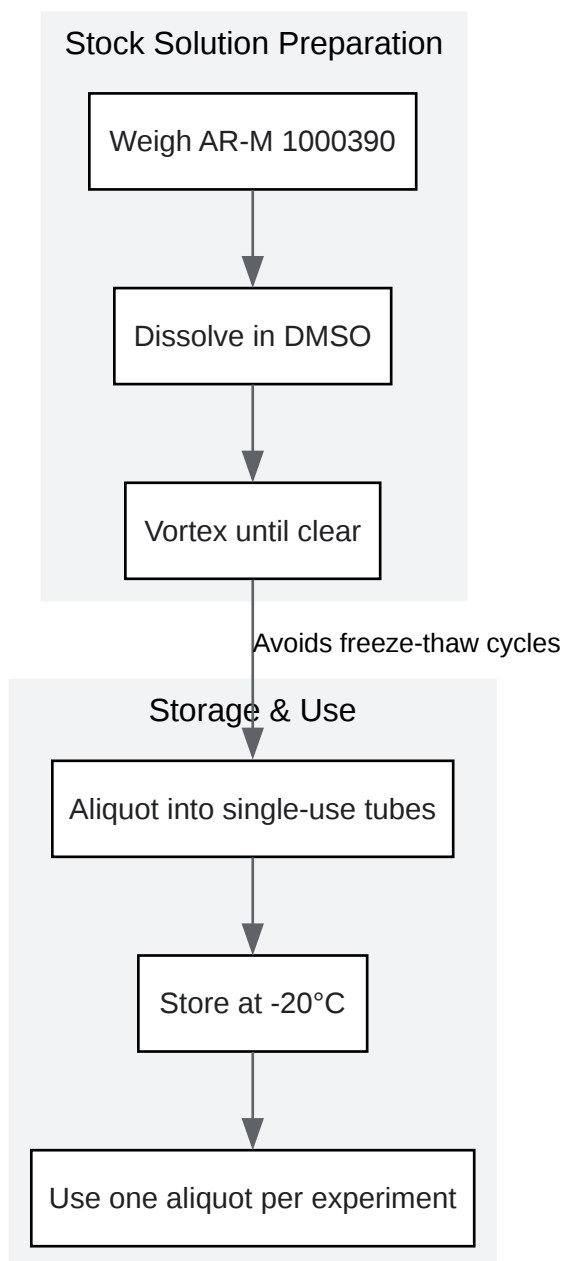
- **Prepare a Stock Solution:** Prepare a stock solution of **AR-M 1000390** in DMSO as described above.
- **Initial Analysis (Cycle 0):** Immediately after preparation, take an aliquot of the stock solution and analyze its purity and concentration using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC). This will serve as the baseline.
- **Freeze-Thaw Cycles:** Subject the remaining stock solution to a series of freeze-thaw cycles. A typical cycle consists of freezing the sample at -20°C for at least 24 hours, followed by thawing at room temperature.
- **Analysis at Intervals:** After a predetermined number of freeze-thaw cycles (e.g., 1, 3, 5, and 10 cycles), take an aliquot and analyze it using the same analytical method as in step 2.
- **Data Analysis:** Compare the purity and concentration of the compound at each interval to the baseline data. A significant decrease in purity or concentration would indicate instability under these conditions.

Quantitative Data Summary

Parameter	Value	Reference
Molecular Formula	C23H29ClN2O	[1]
Formula Weight	384.94	[1]
Purity	>98% (HPLC)	[1]
Solubility in DMSO	≥ 150 mg/mL (389.67 mM)	[1]
Storage Temperature	-20°C	[1]
Long-Term Stability	≥ 2 years (at -20°C)	[1]

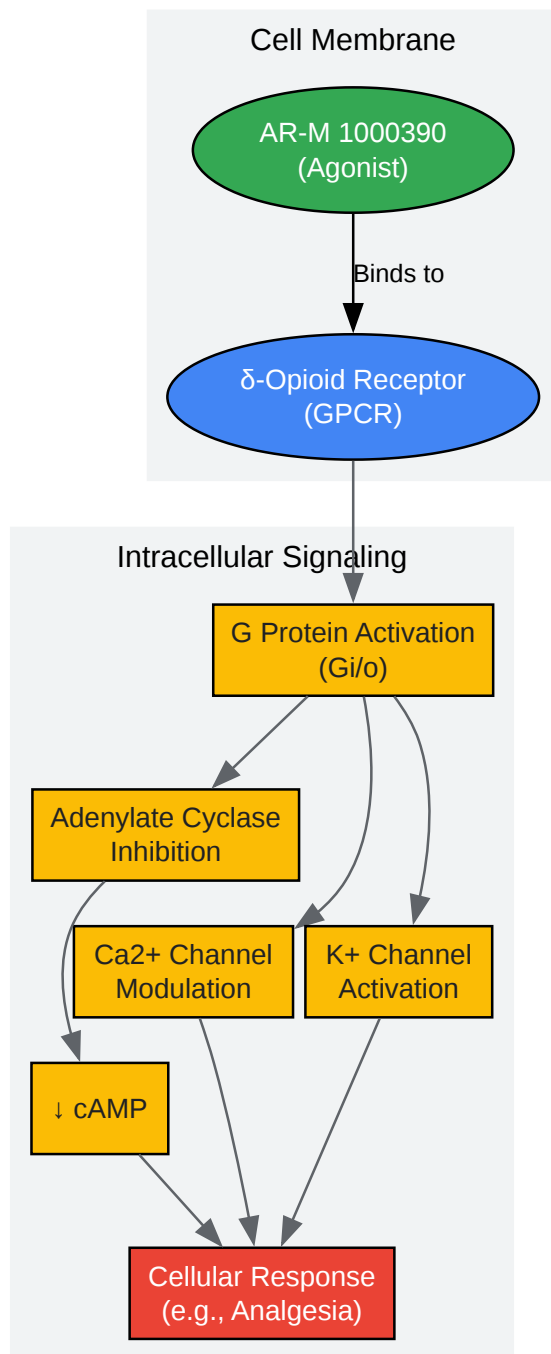
Visualizations

Recommended Workflow for Handling AR-M 1000390



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Caption: Recommended workflow for preparing and storing **AR-M 1000390** to maintain stability.

General GPCR Signaling Pathway for δ -Opioid Receptor[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway initiated by **AR-M 1000390** binding to the δ -opioid receptor.

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References

- 1. AR-M 1000390 hydrochloride | 209808-47-9 | MOLNOVA [molnova.com]
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